

# Data Presentation: Physical Properties of 2,4,5-Trimethylphenol

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## Compound of Interest

Compound Name: 2,4,5-Trimethylphenol

Cat. No.: B3029030

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The physical properties of **2,4,5-Trimethylphenol** are summarized in the table below. These constants are critical for its identification, purification, and application in various chemical syntheses.

Property	Value	Source(s)
Melting Point	~ -2 °C	[1]
Boiling Point	214-216 °C	[1]
232 °C	[2][3]	
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	[1]
Molecular Weight	136.19 g/mol	[1]
Density	~ 0.96 - 1.0 g/cm <sup>3</sup>	[1][3]
Appearance	Colorless to pale yellow liquid or solid	[1][4]

## Experimental Protocols

The determination of melting and boiling points are fundamental techniques for characterizing a chemical compound and assessing its purity. Impurities typically depress the melting point and broaden its range, while they can elevate the boiling point.

## Melting Point Determination Protocol (Capillary Method)

This method is widely used for its accuracy and the small sample size required.

Apparatus:

- Mel-Temp apparatus or Thiele tube[5][6]
- Capillary tubes (sealed at one end)[6]
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small quantity of **2,4,5-Trimethylphenol** is finely powdered using a mortar and pestle.[7][8]
- Capillary Loading: The open end of a capillary tube is pushed into the powdered sample. The tube is then tapped gently on a hard surface to compact the solid into the sealed end. A sample height of 1-2 mm is sufficient.[6][8]
- Apparatus Setup: The loaded capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed into the heating block of a Mel-Temp apparatus or immersed in the oil of a Thiele tube.[5][7]
- Heating: The apparatus is heated gradually. An initial rapid heating can be used to find an approximate melting point. For an accurate measurement, a second determination should be performed with a slow heating rate of about 2°C per minute, starting from a temperature approximately 10-15°C below the approximate melting point.[5][9]
- Observation and Recording: The melting range is recorded. This begins with the temperature (T1) at which the first drop of liquid appears and ends with the temperature (T2) at which the entire sample has completely liquefied.[6] A pure compound will exhibit a sharp melting range, typically 0.5-1.0°C.[6]

## Boiling Point Determination Protocol (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of small liquid samples.

Apparatus:

- Thiele tube[10]
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating liquid (e.g., paraffin oil)

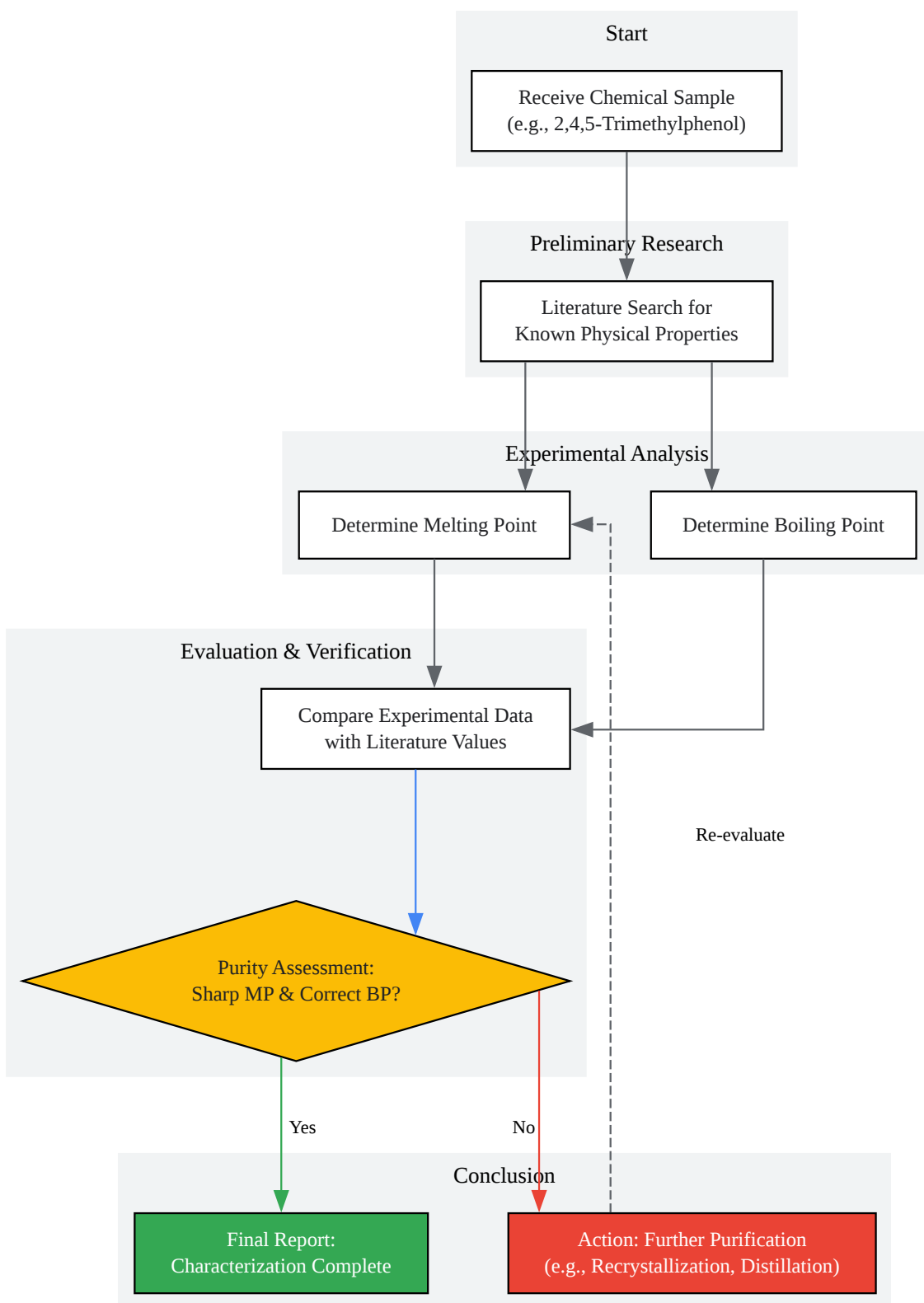
Procedure:

- Sample Preparation: Approximately 0.5 mL of liquid **2,4,5-Trimethylphenol** is placed into the small test tube.
- Capillary Insertion: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[10][11]
- Apparatus Setup: The test tube is attached to a thermometer with a rubber band. The assembly is then clamped and lowered into a Thiele tube containing paraffin oil, ensuring the sample is below the oil level.[10][11]
- Heating: The side arm of the Thiele tube is gently and continuously heated. This will cause the air trapped in the capillary tube to bubble out. Heating is continued until a rapid and steady stream of bubbles emerges from the capillary's open end.[10][11]
- Observation and Recording: The heat source is removed, and the apparatus is allowed to cool. The stream of bubbles will slow and eventually stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[10][11] This

temperature corresponds to the point where the external pressure equals the vapor pressure of the liquid.<sup>[12]</sup>

## Visualization of Workflow

The following diagram illustrates the logical workflow for the physical characterization of a chemical sample like **2,4,5-Trimethylphenol**.



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Caption: Workflow for Physical Property Determination and Purity Assessment.

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